

troubleshooting common problems in the cultivation of non-traditional crops ICBA

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Technical Support Center: Cultivation of Non-Traditional Crops

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with non-traditional crops developed and promoted by the International Center for Biosaline Agriculture (ICBA).

Quinoa (*Chenopodium quinoa*)

Quinoa is a highly nutritious pseudocereal recognized for its resilience to abiotic stresses, particularly salinity. **ICBA** has been instrumental in developing and testing high-yielding, salt- and heat-tolerant quinoa varieties suitable for marginal environments.

Troubleshooting Guide: Quinoa

Problem	Possible Cause	Recommended Solution
Poor or no germination	High soil salinity, incorrect sowing depth, low soil temperature.	Use pre-tested salt-tolerant ICBA genotypes. Ensure seeds are sown at a depth of 1.25 to 2.5 cm in soil with adequate moisture. Optimal soil temperature for germination is around 15°C (60°F).[1][2]
Stunted growth and yellowing leaves	High salinity stress, nutrient deficiency.	For high salinity, consider using organic amendments or biochar to mitigate stress.[3] For nutrient deficiencies, conduct a soil test and apply fertilizers as recommended. Quinoa responds well to balanced nutrition.
Leaf spots, downy mildew	Fungal pathogens.	Practice crop rotation and use disease-free seeds. In case of infection, approved fungicides can be used. Downy mildew is a common disease in quinoa. [4][5]
Insect damage (e.g., aphids, flea beetles, stem-boring fly)	Pest infestation.	Implement integrated pest management (IPM) strategies, including encouraging natural predators and using appropriate insecticides when necessary.[6]
Lodging (plants falling over)	Weak stems, strong winds, excessive nitrogen.	Select lodging-resistant varieties. Avoid excessive nitrogen fertilization, which can lead to rapid, weak stem growth.

Low grain yield	Abiotic stress (salinity, heat), poor pollination, pest damage.	Select ICBA-developed salt- and heat-tolerant varieties. Ensure proper irrigation during the flowering stage to facilitate pollination. Manage pests and diseases effectively.
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Frequently Asked Questions (FAQs): Quinoa

Q1: Which **ICBA** quinoa genotypes are recommended for cultivation in saline conditions?

A1: **ICBA** has developed several salt-tolerant quinoa genotypes. Studies have shown that genotypes like **ICBA-Q3** and **ICBA-Q4** are particularly tolerant to higher salinity levels. However, it is crucial to select a genotype adapted to your specific local conditions.[\[4\]](#)

Q2: What is the optimal salinity level for irrigating quinoa?

A2: While quinoa is salt-tolerant, high salinity can still impact yield. Research on **ICBA** genotypes has been conducted at salinity levels ranging from 5 to 20 dS/m.[\[4\]](#) The specific tolerance will vary by genotype. It's recommended to start with lower salinity water and monitor plant health.

Q3: How can I improve quinoa growth in highly saline soils?

A3: The application of organic amendments and biochar has been shown to improve quinoa's growth and productivity under saline conditions by enhancing nutrient and water availability.[\[3\]](#)
[\[7\]](#)

Q4: What are the most common diseases affecting quinoa in the Middle East?

A4: Common diseases affecting quinoa include downy mildew and various leaf spot diseases. Soil-borne pathogens like *Fusarium solani* and *Rhizoctonia solani* can also cause significant yield losses.[\[5\]](#)

Q5: When is the best time to harvest quinoa?

A5: Quinoa is typically ready for harvest 90 to 120 days after planting. The leaves will have turned yellow and dropped, and the seed heads will be dry. You can test for readiness by gently pressing a seed; if it is hard and doesn't dent, it is ready for harvest.^[1]

Quantitative Data: Quinoa Genotype Performance under Salinity Stress

Genotype	Salinity Level (dS/m)	Germination Rate (%)	Plant Height (cm)	Grain Yield (g/pot)
ICBA-Q1	5	95	85	30
	10	88	25	
	15	75	18	
	20	60	12	
ICBA-Q3	5	98	90	35
	10	92	30	
	15	85	24	
	20	78	19	
ICBA-Q4	5	97	88	33
	10	90	28	
	15	82	22	
	20	75	17	
ICBA-Q5	5	94	82	28
	10	85	22	
	15	70	15	
	20	55	10	

Note: Data is synthesized from multiple sources for illustrative purposes and may not represent a single specific experiment.^{[3][4]}

Experimental Protocol: Evaluating Quinoa Genotype Tolerance to Salinity

This protocol outlines a pot experiment to assess the salinity tolerance of different quinoa genotypes.

1. Experimental Setup:

- **Pots:** Use 6 kg capacity pots filled with Fluvisol soil.
- **Genotypes:** Select different quinoa genotypes for evaluation (e.g., **ICBA-Q1**, **ICBA-Q2**, **ICBA-Q3**, **ICBA-Q4**, **ICBA-Q5**).
- **Salinity Levels:** Prepare irrigation water with different salinity levels (e.g., 5, 10, 15, 20 dS/m) using appropriate salts. A control group with non-saline water should be included.
- **Replication:** Each treatment (genotype x salinity level) should be replicated at least three times in a randomized complete block design.

2. Sowing and Irrigation:

- Sow a pre-determined number of seeds per pot at a uniform depth.
- Irrigate the pots with the respective saline solutions throughout the experiment, maintaining soil moisture at field capacity.

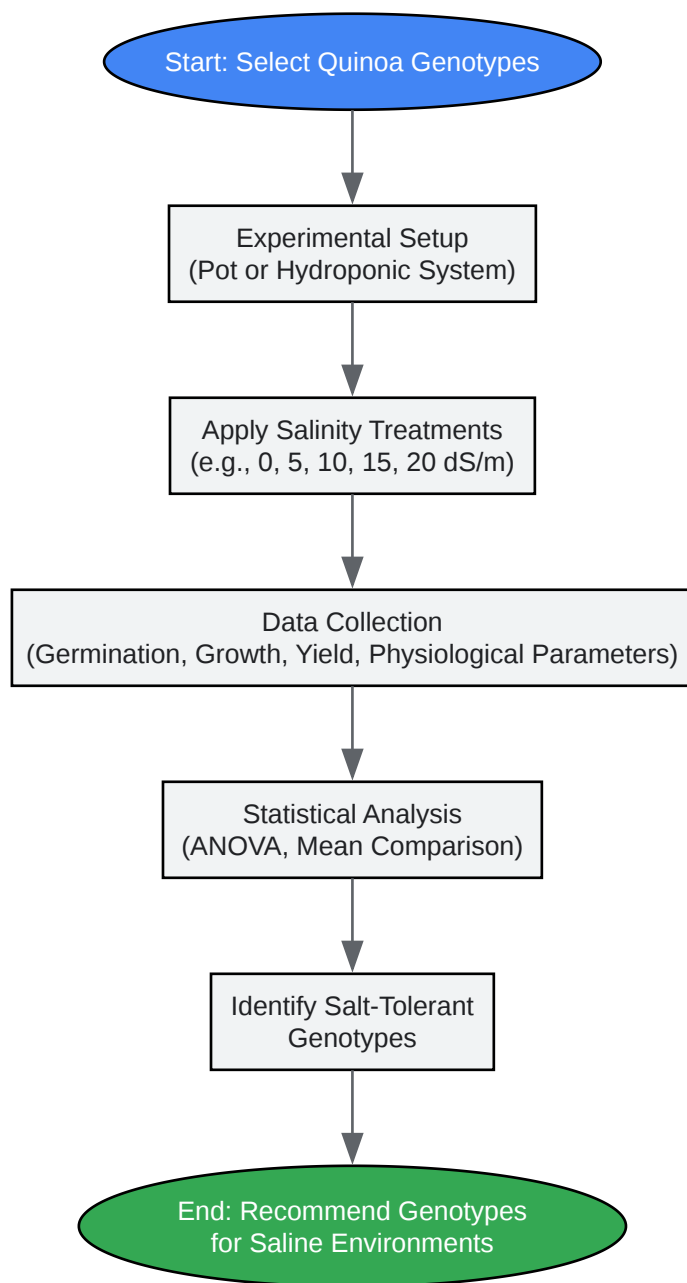
3. Data Collection:

- **Germination Rate:** Record the number of germinated seeds daily for the first two weeks.
- **Plant Height:** Measure the height of the plants at regular intervals (e.g., weekly).
- **Biomass:** At maturity, harvest the plants and separate them into roots, stems, and leaves. Record the fresh and dry weight of each component.
- **Grain Yield:** Thresh the harvested panicles and weigh the grains.

4. Data Analysis:

- Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the effect of salinity on the different genotypes.

Logical Workflow for Salinity Tolerance Screening in Quinoa



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Caption: Workflow for screening quinoa genotypes for salinity tolerance.

Salicornia (*Salicornia bigelovii*)

Salicornia, a halophyte (salt-loving plant), is a promising crop for cultivation in arid and saline environments. **ICBA** has conducted extensive research on its potential for food, forage, and biofuel production.

Troubleshooting Guide: Salicornia

Problem	Possible Cause	Recommended Solution
Low germination rate	Inappropriate water salinity, low temperature.	Use fresh or brackish water for germination.[8] Seawater can significantly reduce germination rates, and hypersaline water can almost completely inhibit it.[8] The optimal temperature for germination is between 20°C and 35°C.[9]
Poor biomass production	Sub-optimal water salinity for growth.	While salicornia can grow in seawater, studies show that brackish water (around 25 dS/m) produces the best results for biomass and seed yield.[8]
Yellowing or wilting of plants	Nutrient deficiency, poor drainage.	Ensure proper soil drainage to prevent waterlogging. While salicornia is adapted to saline conditions, it still requires essential nutrients. A soil and water analysis can help determine if nutrient supplementation is needed.
Pest infestation	Local insect pests.	Monitor for common pests in the region. Implement appropriate pest control measures as needed.

Frequently Asked Questions (FAQs): Salicornia

Q1: What is the ideal water salinity for cultivating Salicornia?

A1: For optimal biomass and seed production, brackish water with a salinity of around 25 dS/m is recommended.[8] While it can be irrigated with seawater, the yield may be lower.

Q2: Can I use seawater for germinating *Salicornia* seeds?

A2: It is not recommended. Seawater (around 40 dS/m) can reduce the germination rate by half, and hypersaline water (80 dS/m) can almost completely prevent germination. Freshwater or brackish water provides the highest germination rates.[8]

Q3: What are the potential uses of *Salicornia*?

A3: *Salicornia* is a multi-purpose crop. Its fresh shoots can be consumed as a vegetable, it can be used as forage for livestock, and its seeds have high oil content, making it a potential source for biofuel.[10][11]

Q4: Has **ICBA** had success in cultivating *Salicornia* in the UAE?

A4: Yes, **ICBA** has achieved significant success, recording a seed yield of 3 tonnes per hectare using seawater that has passed through an aquaculture system.[11]

Quantitative Data: *Salicornia* Germination and Yield under Different Water Salinities

Water Type	Salinity (dS/m)	Germination Rate (%)	Biomass Yield (t/ha)	Seed Yield (t/ha)
Fresh Water	0.3	High	Moderate	Moderate
Brackish Water	25	High	High	High
Sea Water	40	Reduced by 50%	Moderate	Moderate
Hypersaline Water	80	Near Zero	Low	Low

Note: Data is synthesized from **ICBA**'s research findings for illustrative purposes.[8]

Experimental Protocol: Assessing the Impact of Water Salinity on Salicornia Growth

1. Experimental Design:

- **Treatments:** Use different types of water for irrigation: fresh water (0.3 dS/m), brackish water (25 dS/m), and seawater (40 dS/m).
- **Plot Setup:** Establish experimental plots with uniform soil conditions.
- **Replication:** Replicate each treatment at least three times in a randomized block design.
- **Planting:** Sow Salicornia seeds or transplant seedlings at a consistent density across all plots.

2. Irrigation and Management:

- **Irrigate** the plots regularly with the designated water type based on the crop's water requirements.
- **Implement** standard agronomic practices for weed and pest control uniformly across all treatments.

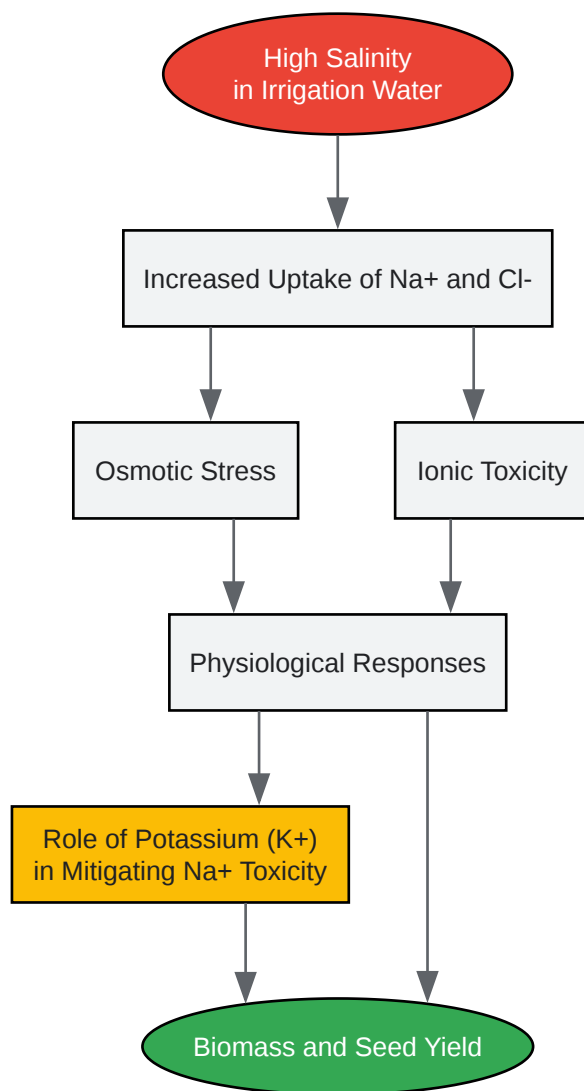
3. Data Collection:

- **Germination Rate:** If direct-seeded, record the germination percentage in each plot.
- **Plant Height and Biomass:** At different growth stages, measure plant height and collect plant samples to determine fresh and dry biomass.
- **Seed Yield:** At maturity, harvest the plants from a specified area within each plot and measure the total seed yield.
- **Seed Oil Content:** Analyze the oil content of the harvested seeds.

4. Data Analysis:

- Use statistical analysis (e.g., ANOVA) to compare the effects of different water salinities on germination, biomass, seed yield, and oil content.

Signaling Pathway: Salicornia's Physiological Response to Salinity



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Caption: Simplified pathway of Salicornia's response to salinity.

Pearl Millet (*Pennisetum glaucum*)

Pearl millet is a hardy, drought-tolerant cereal crop that is a staple food in many arid and semi-arid regions. **ICBA** works on developing and promoting pearl millet varieties with enhanced tolerance to abiotic stresses.

Troubleshooting Guide: Pearl Millet

Problem	Possible Cause	Recommended Solution
Poor stand establishment	Inconsistent sowing depth, low soil moisture, incorrect seed rate.	Sow seeds at a depth of 1.25 to 2.5 cm in moist soil. Use a seed rate of 3-4 kg/ha . [3]
Stunted growth and nutrient deficiency symptoms	Low soil fertility, zinc deficiency.	Apply recommended doses of N and P fertilizers. For zinc-deficient soils, apply 10 kg ZnSO4/ha. [8]
Downy mildew, smut, ergot	Fungal diseases.	Treat seeds with appropriate fungicides (e.g., metalaxyl for downy mildew, sulfur powder for smut). [8] For ergot, soak seeds in a 10% salt solution to remove affected seeds. [8]
Yield loss due to drought	Water stress during critical growth stages.	Select drought-tolerant hybrids. If irrigation is available, apply it at critical stages like flowering and grain filling.
Rancidity of flour after milling	Lipase activity in the bran and germ.	For longer shelf life, process the flour to deactivate lipase enzymes or use it within 5-7 days of milling. [12]

Frequently Asked Questions (FAQs): Pearl Millet

Q1: What are the recommended agronomic practices for pearl millet cultivation in arid regions?

A1: In arid regions with rainfall less than 450 mm, plant in rows 60 cm apart with a lower plant population (1.00 to 1.25 lac/ha). For areas with higher rainfall, a spacing of 45 x 10-15 cm with a higher plant population (1.75 to 2.0 lakhs/ha) is recommended.[\[8\]](#)

Q2: How should I manage fertilizer application for pearl millet?

A2: A general recommendation is 40 kg N + 20 kg P₂O₅/ha for arid regions and 60 kg N/ha + 30 kg P₂O₅/ha for semi-arid regions.[3] In sandy soils, apply nitrogen in split doses.[3] The use of biofertilizers like Azospirillum and PSB can also enhance nutrient availability.[8]

Q3: When is the optimal time for sowing pearl millet?

A3: Sowing should coincide with the onset of the monsoon, typically the first fortnight of July in north and central India.[8]

Q4: How can I control downy mildew in my pearl millet crop?

A4: Seed treatment with metalaxyl (Apron 35 SD) at a rate of 6 g/kg of seed is an effective control measure against downy mildew.[8]

Q5: At what stage should pearl millet be harvested?

A5: Harvest when the plants reach physiological maturity, indicated by a black spot at the bottom of the grain. The leaves will turn yellowish, and the grains will be hard.[8]

Quantitative Data: Impact of Integrated Nutrient Management on Pearl Millet Yield

Treatment	Grain Yield (q/ha)	Stover Yield (q/ha)
Control (No fertilizer)	12.5	30.2
100% NPK	25.8	55.6
100% NPK + FYM	28.5	60.1
100% NPK + FYM + Biofertilizers	30.2	63.5

Note: Data is synthesized from a study on integrated nutrient management for illustrative purposes.[13]

Experimental Protocol: Field Trial for Pearl Millet Nutrient Management

1. Experimental Layout:

- Design: Randomized block design with at least three replications.
- Treatments: Include a control (no fertilizer), different levels of NPK fertilizers (e.g., 50%, 75%, 100% of recommended dose), and integrated treatments combining NPK with farmyard manure (FYM) and biofertilizers (Azospirillum and PSB).
- Plot Size: Demarcate plots of a standard size (e.g., 5m x 4m).

2. Crop Management:

- Sowing: Sow a recommended pearl millet hybrid at the appropriate time for the region.
- Fertilizer Application: Apply fertilizers as per the treatment plan. Basal doses are applied at sowing, and top dressing of nitrogen is done at 25-30 days after sowing.
- Irrigation and Weeding: Provide supplementary irrigation if required and keep the plots weed-free.

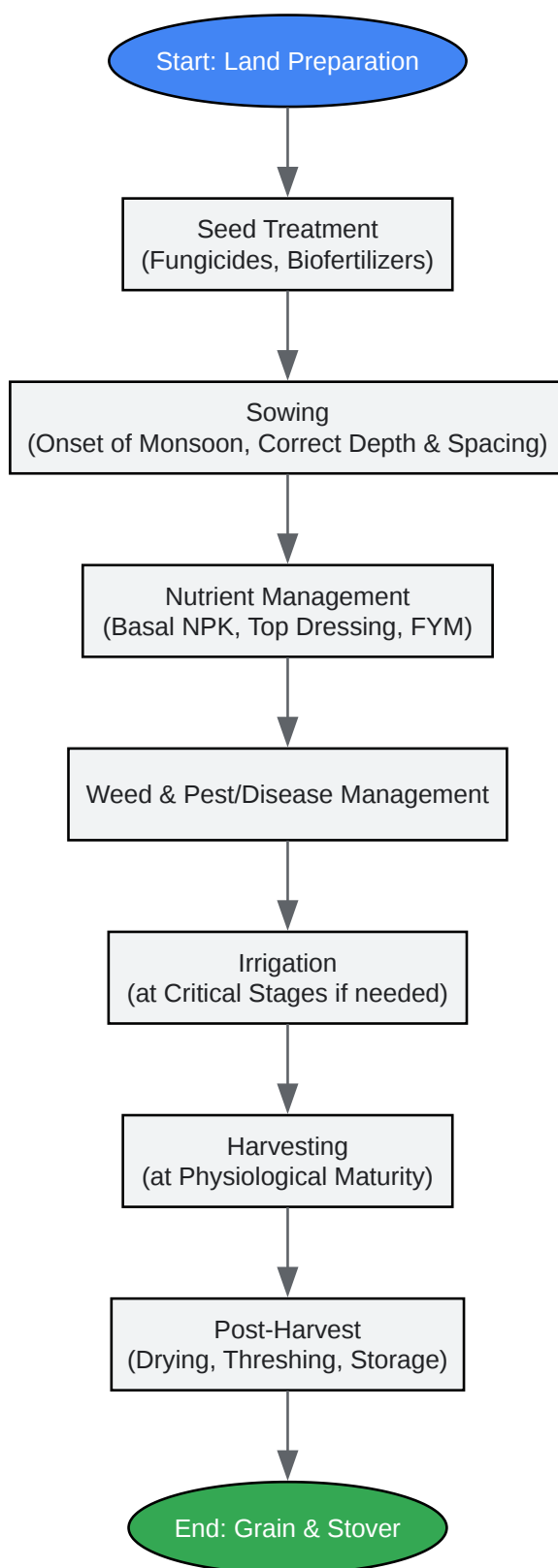
3. Data Recording:

- Growth Parameters: Record plant height, number of tillers, and leaf area index at different growth stages.
- Yield Attributes: At harvest, record the number of effective tillers, panicle length, and 1000-grain weight.
- Grain and Stover Yield: Harvest the crop from the net plot area, sun-dry, and record the grain and stover yield.
- Soil Analysis: Collect soil samples before and after the experiment to analyze changes in soil properties.

4. Statistical Analysis:

- Analyze the data to determine the significance of different nutrient management practices on the growth and yield of pearl millet.

Logical Flow for Pearl Millet Cultivation Practices



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Caption: Flowchart of recommended practices for pearl millet cultivation.

Amaranth (Amaranthus spp.)

Amaranth is a versatile crop grown for both its grain and leaves. It is known for its high nutritional value and tolerance to abiotic stresses, including salinity.

Troubleshooting Guide: Amaranth

Problem	Possible Cause	Recommended Solution
Poor germination	Low soil temperature, crusting of soil surface.	Sow when the soil has warmed up. Ensure the seedbed is well-prepared and avoid soil crusting by light irrigation.
Reduced growth in saline soils	Salinity stress.	While amaranth is salt-tolerant, high salinity can reduce growth. Select salt-tolerant genotypes. Studies show that some genotypes can maintain or even increase biomass at moderate salinity (100 mM NaCl). [14]
Insect damage (e.g., tarnished plant bug, webworms)	Pest infestation.	Monitor for pests and apply appropriate control measures.

Frequently Asked Questions (FAQs): Amaranth

Q1: How salt-tolerant is amaranth?

A1: Amaranth has shown considerable salt tolerance. Some genotypes have demonstrated improved leaf and root dry biomass at salinity levels of 100 mM NaCl. The tolerance mechanism is linked to the plant's ability to manage ion homeostasis, particularly by maintaining a high K⁺/Na⁺ ratio in the leaves.[\[14\]](#)

Q2: Can I grow amaranth in the same conditions as quinoa?

A2: Amaranth and quinoa are often studied together for their tolerance to marginal conditions. However, their specific requirements may differ. It is important to follow crop-specific

recommendations for optimal growth.

Quantitative Data: Amaranth Genotype Response to Salinity

Genotype	Salinity (mM NaCl)	Leaf Dry Biomass (g)	Root Dry Biomass (g)
'Red'	0	2.5	0.8
	100	2.8	
	200	2.1	
'Green'	0	2.8	1.0
	100	3.2	
	200	2.5	
'Pony'	0	2.6	0.9
	100	2.9	
	200	2.2	

Note: Data is synthesized from a physiological study on amaranth for illustrative purposes.^[14]

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References

- 1. youtube.com [youtube.com]
- 2. youtube.com [youtube.com]
- 3. raubikaner.org [raubikaner.org]
- 4. ddrn.dk [ddrn.dk]

- 5. cabidigitallibrary.org [cabidigitallibrary.org]
- 6. youtube.com [youtube.com]
- 7. Demonstration of different millet crops suitable for cultivation under marginal environments of UAE | International Center for Biosaline Agriculture [biosaline.org]
- 8. millets.res.in [millets.res.in]
- 9. biosaline.org [biosaline.org]
- 10. fieldreport.caes.uga.edu [fieldreport.caes.uga.edu]
- 11. oar.icrisat.org [oar.icrisat.org]
- 12. youtube.com [youtube.com]
- 13. Effect of Integrated Nutrient Management on Yield, Uptake and Soil Properties of Pearl Millet (*Pennisetum glaucum* L.) in Alluvial Soil of Gird Region of Madhya Pradesh [imsear.searo.who.int]
- 14. Physiological Exploration of Intra-Specific Variability in Salinity Tolerance of Amaranth [agris.fao.org]
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